

Application Notes and Protocols: Preparation of Oxfbd02 Stock Solution in DMSO

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Compound of Interest

Compound Name: Oxfbd02

Cat. No.: B609799

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Oxfbd02 is a selective inhibitor of the first bromodomain of BRD4 (BRD4(1)), with an IC₅₀ of 382 nM.^{[1][2][3]} It is a cell-permeable compound used in research to study the role of BRD4 in various biological processes, including cancer cell proliferation.^{[1][3]} Accurate and consistent preparation of stock solutions is critical for obtaining reproducible results in downstream experiments. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving small molecules like **Oxfbd02** due to its high solubilizing capacity. This document provides a detailed protocol for the preparation, storage, and handling of **Oxfbd02** stock solutions in DMSO.

Quantitative Data Summary

The key properties of **Oxfbd02** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₇ NO ₃	[1] [2] [4] [5]
Molecular Weight (MW)	295.33 g/mol	[1] [2] [3] [4] [5]
Appearance	Solid	[2] [4]
Solubility in DMSO	Up to 100 mM	[1]
Storage (Solid)	Store at +4°C	[1]
Storage (Solution)	Store in aliquots at -20°C	

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **Oxfbd02** in DMSO. This concentration is a common starting point for creating working solutions for various assays.

3.1. Materials and Equipment

- **Oxfbd02** solid powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

3.2. Safety Precautions

- Always handle **Oxfbd02** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.

- Consult the Safety Data Sheet (SDS) for **Oxfbd02** and DMSO before handling.

3.3. Stock Solution Calculation

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for a 10 mM Stock Solution in 1 mL:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 295.33 \text{ g/mol}$
- $\text{Mass (mg)} = 2.9533 \text{ mg}$

Therefore, 2.95 mg of **Oxfbd02** is needed to make 1 mL of a 10 mM stock solution.

3.4. Step-by-Step Procedure

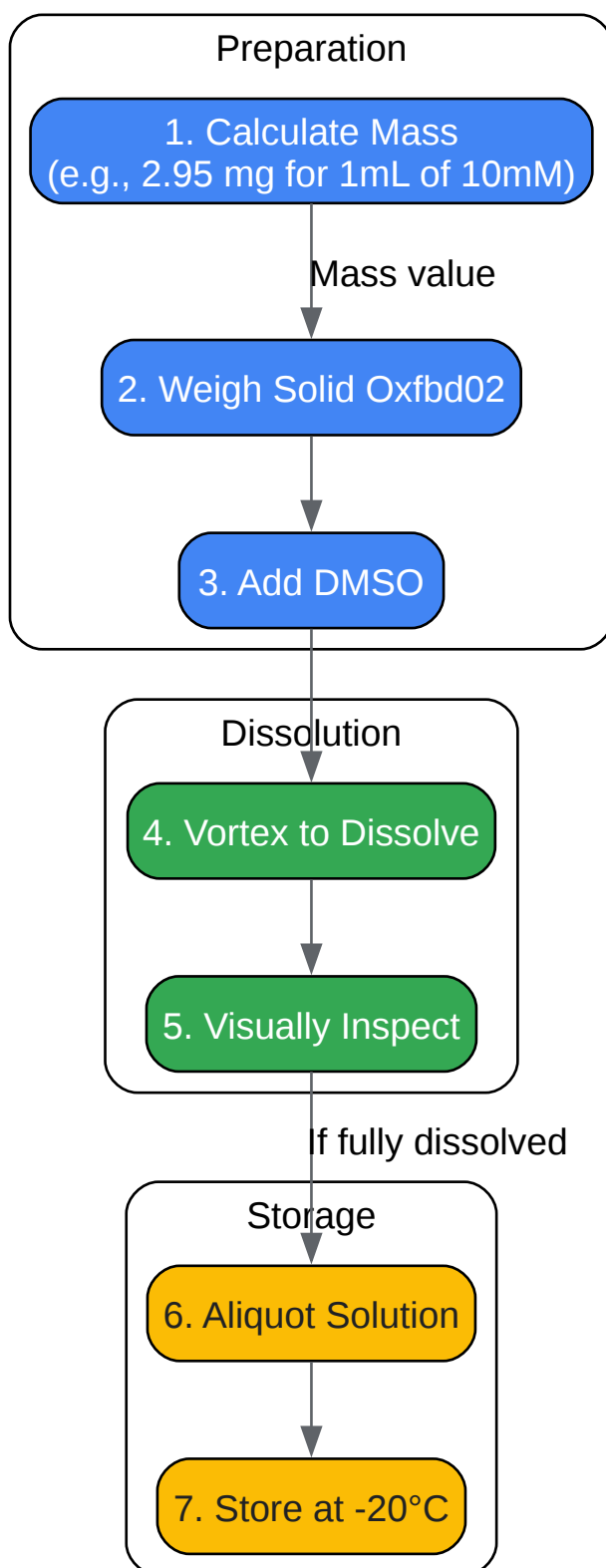
- **Prepare for Weighing:** Allow the vial containing solid **Oxfbd02** to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation of moisture.
- **Weigh **Oxfbd02**:** Carefully weigh out the calculated mass (e.g., 2.95 mg) of **Oxfbd02** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- **Add DMSO:** Add the calculated volume of high-purity DMSO (e.g., 1 mL) to the tube containing the **Oxfbd02** powder.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming may be used to aid dissolution if necessary.^[1] Visually inspect the solution against a light source to ensure no solid particles remain.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots in tightly sealed vials at -20°C . Properly label each aliquot with the compound name, concentration, and date of preparation.

3.5. Storage and Stability

- Solid Compound: The solid form of **Oxfbd02** should be stored at +4°C.[\[1\]](#)
- Stock Solution: Once prepared, DMSO stock solutions should be stored in aliquots at -20°C and are generally stable for up to one month. It is recommended to prepare fresh solutions for long-term studies to ensure compound integrity. Avoid long-term storage of solutions.

Visualized Workflow

The following diagram illustrates the workflow for preparing the **Oxfbd02** stock solution.



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Caption: Workflow for preparing **Oxfbd02** stock solution in DMSO.

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